

# Personal protective equipment for handling Methyl 4-oxocyclohexanecarboxylate

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## Compound of Interest

Compound Name:	Methyl 4-oxocyclohexanecarboxylate
Cat. No.:	B120234

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## Essential Safety and Handling Guide for Methyl 4-oxocyclohexanecarboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Methyl 4-oxocyclohexanecarboxylate** (CAS 6297-22-9). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

### Chemical Safety Overview

**Methyl 4-oxocyclohexanecarboxylate** is classified as an irritant.<sup>[1]</sup> It is harmful if it comes into contact with the skin or eyes, and it may cause respiratory irritation.<sup>[2]</sup> Adherence to proper personal protective equipment (PPE) and handling procedures is critical to minimize exposure risks.

Hazard Class	GHS Classification	Precautionary Statement Highlights
Skin Irritation	Category 2[2]	H315: Causes skin irritation.[2]
Eye Irritation	Category 2A[2]	H319: Causes serious eye irritation.[2]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)[2]	H335: May cause respiratory irritation.[2]

## Quantitative Safety Data

Property	Value	Source
Molecular Formula	C8H12O3	[1]
Molecular Weight	156.18 g/mol	[1]
Boiling Point	96-97 °C @ 8.0 Torr	[3]
Flash Point	94.8°C	[3]
Density	1.11 g/ml	[3]
Storage Temperature	Room Temperature, Inert atmosphere	[3][4]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is based on the potential for exposure. The following are the minimum requirements for handling **Methyl 4-oxocyclohexanecarboxylate** in a laboratory setting.

### Standard Laboratory Handling:

- Eye and Face Protection: Chemical splash-resistant safety glasses or goggles with side protection are mandatory.[2] In situations with a higher risk of splashing, a face shield should also be worn.[2]

- Hand Protection: Wear chemically resistant gloves.[2] The specific glove material should be chosen based on the duration of use and workplace conditions.
- Skin and Body Protection: A standard laboratory coat and closed-toe footwear are required at a minimum.[2] For tasks with a higher risk of splashes or spills, consider additional protective clothing.
- Respiratory Protection: Use only in a well-ventilated area.[2] If engineering controls such as fume hoods are not sufficient to maintain low airborne concentrations, a suitable respirator should be worn.[2]

## Operational and Disposal Plans

### Handling and Storage Protocol:

- Receiving: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[2] Keep the container tightly closed when not in use.[2]
- Dispensing: When transferring the chemical, use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing any fumes, mists, or vapors.[2]
- Use: Avoid contact with skin, eyes, and clothing.[2] Do not eat, drink, or smoke in the handling area.[2]
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical.[2]

### Disposal Plan:

- Waste Collection: Collect waste material in a suitable, labeled, and closed container.[5]
- Disposal Route: Dispose of the contents and container at an approved waste disposal plant. [2] Do not allow the product to enter drains, waterways, or soil.[2]
- Contaminated Packaging: Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[5]

- **Regulations:** All disposal activities must be in accordance with local, state, and federal regulations.[\[2\]](#)

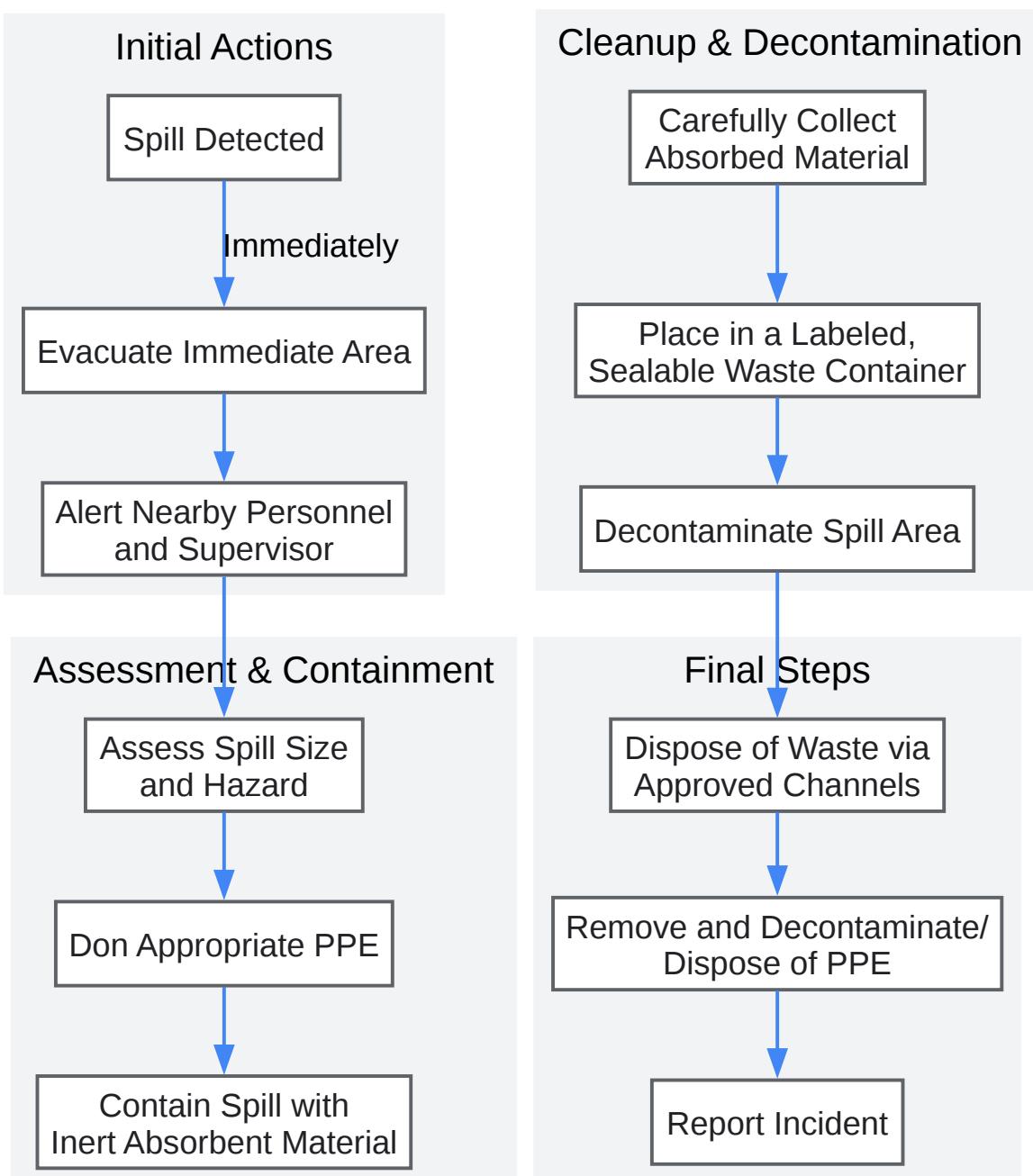
## Emergency Procedures

### First Aid Measures:

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- **In Case of Skin Contact:** Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[2\]](#) Seek medical attention if irritation occurs.[\[2\]](#)
- **In Case of Eye Contact:** Immediately rinse the eyes cautiously with water for several minutes.[\[2\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[2\]](#)
- **If Swallowed:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)

### Spill Response Workflow:

## Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

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